

Chemical Identifiers and Physicochemical Properties

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Compound of Interest

Compound Name: *cis,trans-Germacrone*

Cat. No.: *B15577108*

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Germacrone is a 10-membered ring sesquiterpenoid ketone. The most commonly isolated and studied isomer from natural sources is (E,E)-Germacrone, also known as trans,trans-Germacrone. The **cis,trans-Germacrone** isomer is typically generated through photochemical isomerization of the trans,trans form.^{[1][2]} The fundamental properties of these isomers are summarized below.

Property	Value	Reference
Compound Name	cis,trans-Germacrone	[3]
CAS Number	32663-51-7	[3]
Synonym	cis-1,trans-5-Germacrone	[1]
Molecular Formula	C ₁₅ H ₂₂ O	[4][5]
Molecular Weight	218.34 g/mol	[4][5]
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Compound Name	trans,trans-Germacrone	[4]
CAS Number	6902-91-6	[4][5][6]
Synonyms	Germacrone, (E,E)- Germacrone	[4]
Molecular Formula	C ₁₅ H ₂₂ O	[4][5]
Molecular Weight	218.34 g/mol	[4][5]
Melting Point	55-58 °C	[3]

Synthesis and Experimental Protocols

The primary route to obtaining **cis,trans-Germacrone** is through the UV irradiation of its more stable trans,trans isomer.[2] The starting material, trans,trans-Germacrone, is typically isolated from the essential oils of plants from the Zingiberaceae family, such as Curcuma species.[4][7]

Key Experiment: Photoisomerization of trans,trans-Germacrone

This protocol details the conversion of trans,trans-Germacrone to a mixture of photoisomers, including the target **cis,trans-Germacrone**.

Objective: To convert trans,trans-Germacrone to a mixture of isomers including **cis,trans-Germacrone** via photochemical isomerization.[2]

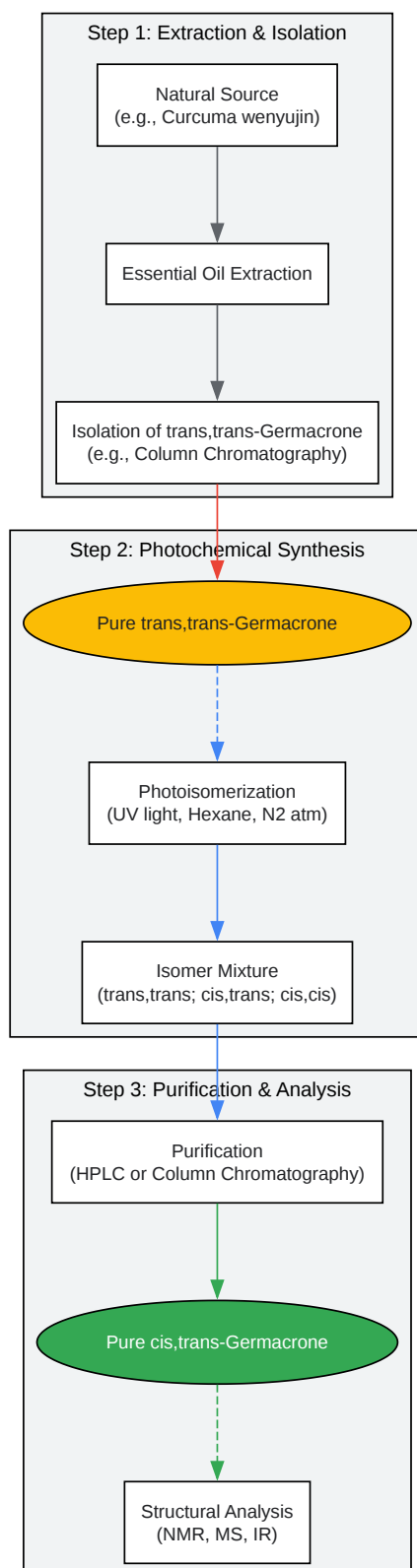
Materials:

- trans,trans-Germacrone (isolated from a natural source or synthesized)
- Hexane (spectroscopy grade)
- Medium-pressure mercury vapor lamp (e.g., 450W)
- Quartz immersion well photoreactor with a cooling jacket
- Nitrogen gas supply
- Rotary evaporator
- GC-MS or HPLC system for monitoring

Procedure:

- Solution Preparation: Prepare a solution of trans,trans-Germacrone in hexane at a concentration of approximately 0.02 M in the quartz photoreactor.[\[2\]](#)
- Degassing: Purge the solution with a steady stream of nitrogen gas for 30 minutes to remove dissolved oxygen, which can quench the reaction.[\[2\]](#)
- Irradiation: Maintain a slow stream of nitrogen and turn on the reactor's cooling system to maintain a constant temperature (e.g., 20-25 °C). Turn on the UV lamp and irradiate the solution with constant stirring.[\[2\]](#)
- Reaction Monitoring: Monitor the reaction's progress by taking small aliquots at regular intervals (e.g., every 30 minutes). Analyze these aliquots by GC-MS or HPLC to determine the ratio of isomers.[\[2\]](#)
- Completion and Work-up: Once the desired conversion is achieved or the reaction reaches a photostationary state, turn off the lamp.
- Solvent Removal: Remove the hexane under reduced pressure using a rotary evaporator at a low temperature (<30 °C).[\[2\]](#) The resulting crude mixture contains trans,trans-, cis,trans-, and cis,cis-Germacrone, which can then be separated by chromatography.

Below is a workflow diagram illustrating the process from natural source to purified isomer.



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Caption: Experimental workflow for **cis,trans-Germacrone** production.

Identification and Characterization

Distinguishing between cis and trans isomers requires specific spectroscopic techniques. The spatial arrangement of substituents around the double bonds significantly influences the spectral output.[\[8\]](#)[\[9\]](#)

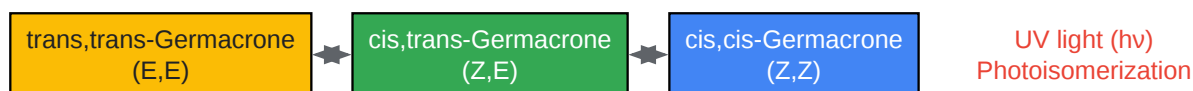
Spectroscopic Data

While a complete, published dataset for pure **cis,trans-Germacrone** is scarce, the characteristics of the well-documented trans,trans-Germacrone provide a basis for comparison. Key differences are expected in NMR coupling constants and IR absorption bands.[\[8\]](#)[\[10\]](#)

Technique	trans,trans-Germacrone (Observed Data)	cis,trans-Germacrone (Expected Differences)
¹ H-NMR (CDCl ₃ , 500 MHz)	δ (ppm): 1.43 (3H, s), 1.62 (3H, s), 1.72 (3H, s), 2.91-2.98 (3H, m), 3.43 (1H, d, J=10.5 Hz), 4.66 (1H, d, J=14.0 Hz), 4.98 (1H, d, J=10.5 Hz).[11]	The vicinal coupling constant (³ J) for protons across a cis double bond is typically smaller (6-12 Hz) compared to a trans double bond (12-18 Hz).[8] Chemical shifts of protons near the cis bond will be altered.
¹³ C-NMR (CDCl ₃ , 125 MHz)	δ (ppm): 207.1 (C=O), 139.8, 135.7, 133.1, 131.3, 126.4, 125.0 (olefinic C), 55.5, 38.1, 28.6, 24.1 (aliphatic C), 17.8, 16.6, 15.6 (CH ₃).[11]	Carbon atoms involved in or adjacent to the cis double bond will exhibit different chemical shifts due to steric effects.
IR	C=O stretch: ~1673 cm ⁻¹ . [11]	The C-H wagging (out-of-plane bend) is highly diagnostic. trans alkenes show a strong band around 960-980 cm ⁻¹ , while cis alkenes show a broad, strong band around 675-730 cm ⁻¹ . [10]
Mass Spec.	EI-MS, m/z (%): 218 [M] ⁺ . [12]	The mass spectrum is not expected to reliably distinguish between cis and trans isomers as they are constitutional isomers with the same mass and often similar fragmentation patterns. [13] LC-MS or GC-MS is used for separation prior to detection. [14]

Isomeric Relationships

The photochemical reaction creates a dynamic equilibrium between the isomers. The relationship is illustrated in the diagram below.



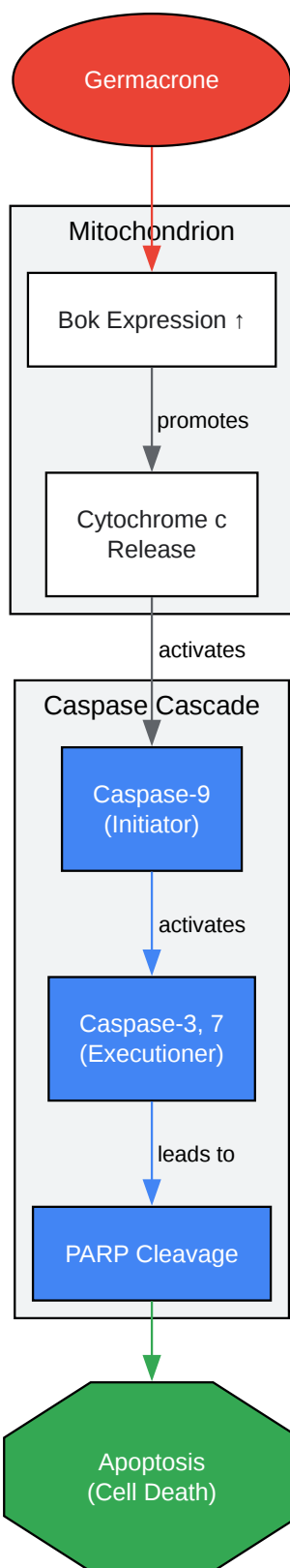
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Caption: Photoisomeric equilibrium of Germacrone isomers.

Biological Activity and Signaling Pathways

Germacrone and its isomers have attracted interest for a range of pharmacological activities, including anti-inflammatory, antimicrobial, and anticancer properties.[4][6] Studies on trans,trans-Germacrone have shown it can inhibit the proliferation of breast cancer cell lines by inducing cell cycle arrest and apoptosis.[15] This process is believed to be mediated through the mitochondrial pathway.

A simplified diagram of the proposed apoptotic signaling pathway induced by Germacrone is presented below.



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Caption: Proposed mitochondrial apoptosis pathway induced by Germacrone.

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